

Personal protective equipment for handling 2-(6-Bromopyridin-2-yl)ethanol

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Compound of Interest

Compound Name: 2-(6-Bromopyridin-2-yl)ethanol

Cat. No.: B584712

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Essential Safety and Handling Guide for 2-(6-Bromopyridin-2-yl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-(6-Bromopyridin-2-yl)ethanol**. The following procedures are based on established safety protocols for pyridine and brominated organic compounds to ensure a safe laboratory environment.

Hazard Summary

While a specific Safety Data Sheet (SDS) for **2-(6-Bromopyridin-2-yl)ethanol** is not readily available, its structural components—a pyridine ring and a bromo- functional group—suggest the following potential hazards:

- Pyridine Derivatives: Often toxic and may be flammable. It is crucial to minimize inhalation of vapors and prevent skin contact.^[1] Adequate ventilation is essential.^{[1][2]}
- Brominated Organic Compounds: Can be toxic, corrosive, and reactive.^[3] Many are irritants to the skin, eyes, and respiratory system.^{[4][5]}

Hazard Statements based on similar compounds:

- Causes skin irritation.[4][6][7]
- Causes serious eye irritation.[4][6][7]
- May cause respiratory irritation.[4][6][7]
- May be harmful if swallowed.[6]

Personal Protective Equipment (PPE)

The use of appropriate PPE is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **2-(6-Bromopyridin-2-yl)ethanol**.

Body Part	Personal Protective Equipment	Specifications and Usage
Eyes	Safety Goggles or Face Shield	Must be worn at all times in the laboratory to protect against splashes.[2][8]
Hands	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended.[1][2] Inspect gloves for any tears or punctures before use.[2]
Body	Laboratory Coat	A fully buttoned lab coat should be worn to protect the skin from contact.[2][8]
Respiratory	Chemical Fume Hood	All handling of 2-(6-Bromopyridin-2-yl)ethanol should be conducted in a certified chemical fume hood to minimize inhalation exposure. [2][8]

Operational Plan: Handling 2-(6-Bromopyridin-2-yl)ethanol

Adherence to a strict operational plan is critical for safe handling. The following workflow outlines the necessary steps from preparation to cleanup.

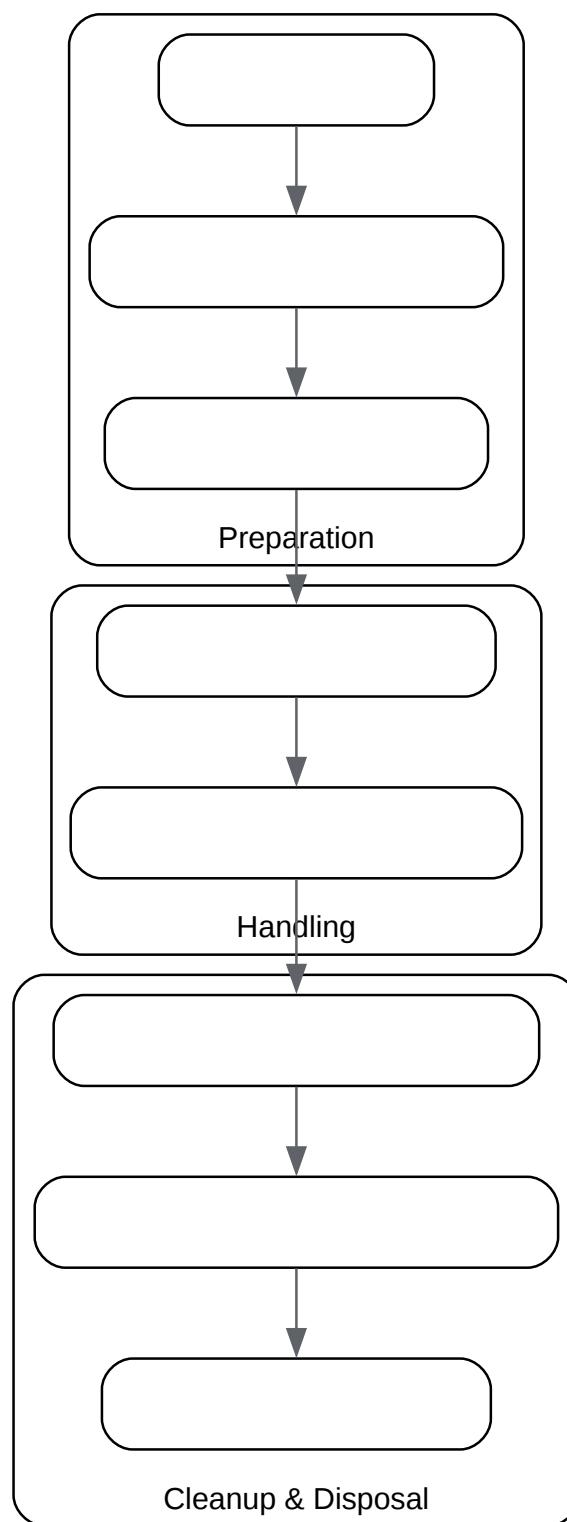


Figure 1. Workflow for the safe handling of 2-(6-Bromopyridin-2-yl)ethanol.

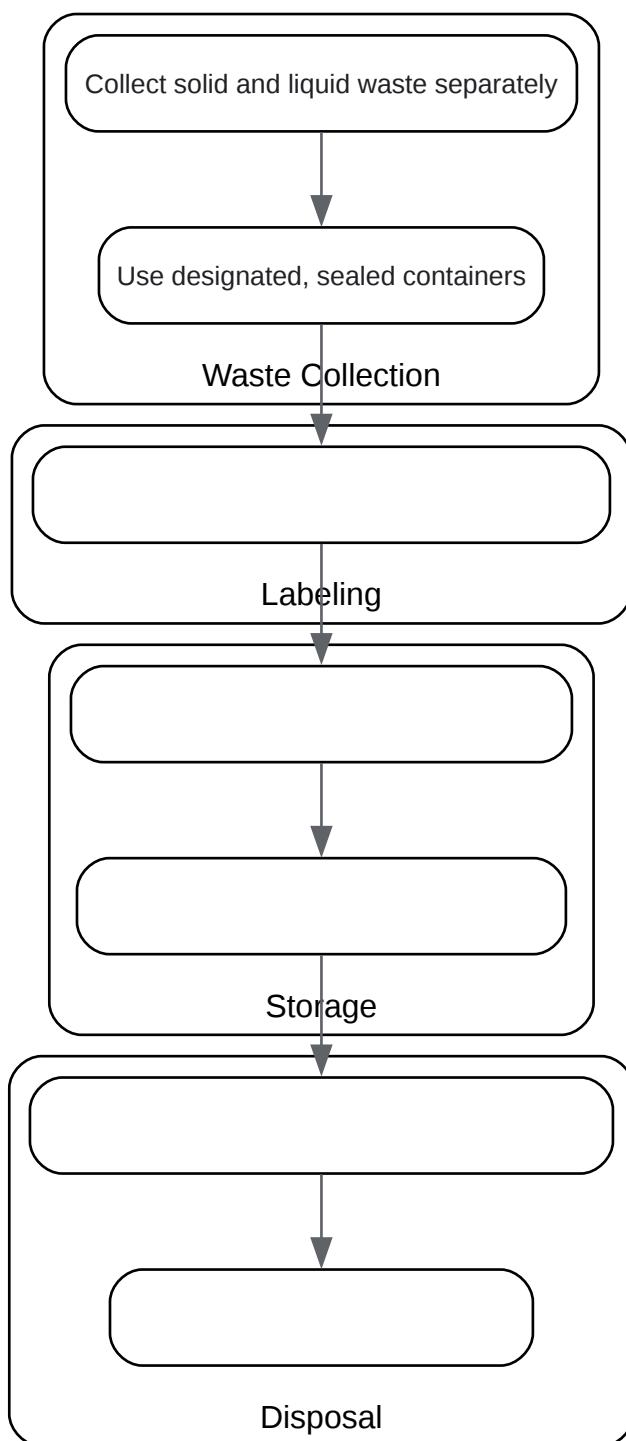


Figure 2. Disposal workflow for 2-(6-Bromopyridin-2-yl)ethanol.

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